

An In-depth Technical Guide to 1-(2-Isothiocyanatoethyl)-4-methoxybenzene

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Compound of Interest

Compound Name: 1-(2-Isothiocyanatoethyl)-4-methoxybenzene

CAS No.: 17427-37-1

Cat. No.: B104837

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

This guide provides a comprehensive overview of the fundamental properties of **1-(2-Isothiocyanatoethyl)-4-methoxybenzene**, a molecule of interest in the fields of chemical biology and drug discovery. Due to the limited availability of direct experimental data for this specific compound, this document integrates known information with data from closely related structural analogs to offer a well-rounded technical profile. All inferred data is clearly noted to maintain scientific transparency.

Molecular Identity and Physicochemical Properties

1-(2-Isothiocyanatoethyl)-4-methoxybenzene, also known as 4-methoxyphenethyl isothiocyanate, is an organic compound featuring a 4-methoxyphenyl group connected via an ethyl linker to a reactive isothiocyanate moiety. This unique combination of a methoxy-substituted aromatic ring and an electrophilic isothiocyanate group suggests potential for diverse chemical reactivity and biological activity.

Table 1: Chemical Identifiers and Basic Properties

Property	Value	Source
Chemical Name	1-(2-Isothiocyanatoethyl)-4-methoxybenzene	-
Synonym	4-methoxyphenethyl isothiocyanate	-
CAS Number	17427-37-1	[1][2][3][4]
Molecular Formula	C ₁₀ H ₁₁ NOS	[1][2][3][4]
Molecular Weight	193.27 g/mol	[1][2][3][4]
Appearance	Liquid (inferred from vendor data)	[1]

Table 2: Estimated Physicochemical Properties

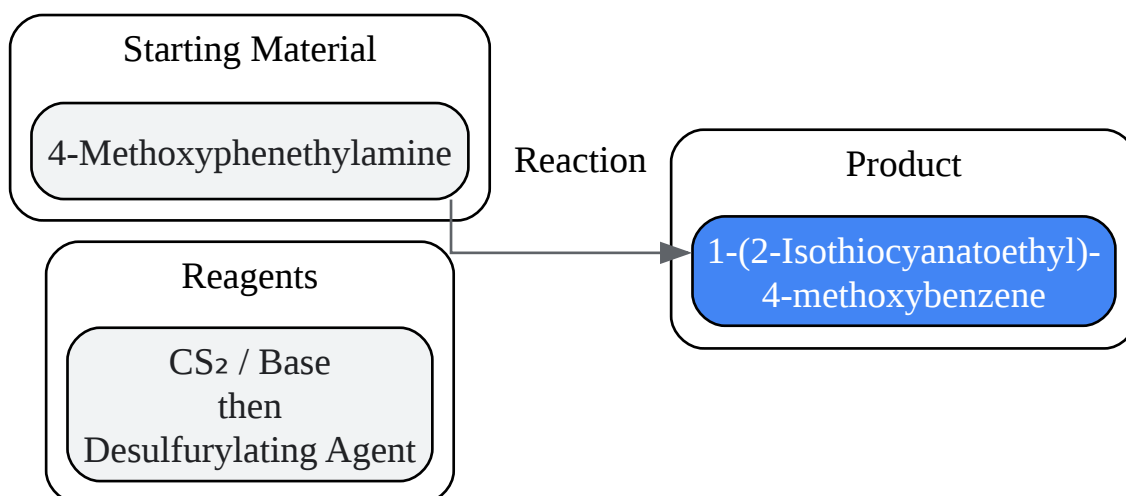
Property	Estimated Value	Basis of Estimation / Source
Boiling Point	~280-281 °C	Based on the isomer 4-methoxyphenyl isothiocyanate[5]
Density	~1.196 g/mL	Based on the isomer 4-methoxyphenyl isothiocyanate[5]
LogP	3.18	Predicted[1]
Solubility	Likely soluble in organic solvents like dichloromethane, chloroform, and ethyl acetate. Hydrolyzes in water.	General solubility of similar organic compounds. The isomer 4-methoxybenzyl isothiocyanate is known to be air and moisture sensitive[6]
Storage	Sealed in a dry, cool environment (2-8°C recommended)	Vendor recommendation[2]

Synthesis and Chemical Reactivity

The synthesis of **1-(2-Isothiocyanatoethyl)-4-methoxybenzene** can be logically achieved from its corresponding primary amine, 4-methoxyphenethylamine. The conversion of a primary amine to an isothiocyanate is a well-established transformation in organic chemistry.

Proposed Synthetic Pathway

A common and effective method involves the reaction of the primary amine with a thiocarbonyl transfer reagent, such as thiophosgene or carbon disulfide.



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Caption: Proposed synthesis of **1-(2-Isothiocyanatoethyl)-4-methoxybenzene**.

Exemplary Synthetic Protocol (Two-Step, One-Pot)

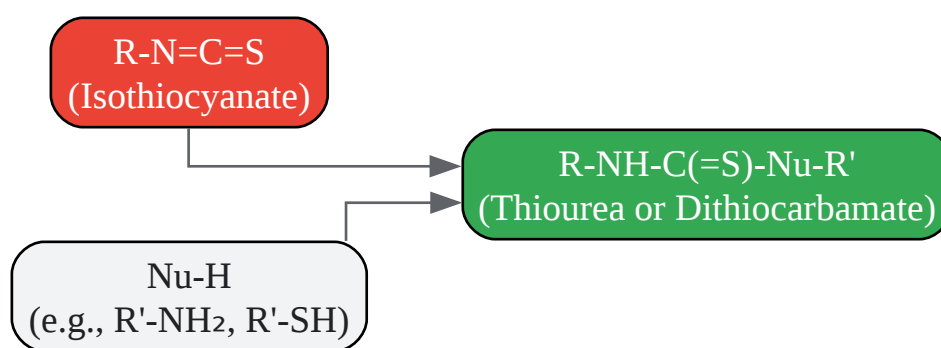
This protocol is adapted from general methods for isothiocyanate synthesis from primary amines using carbon disulfide.^[7]

- Formation of the Dithiocarbamate Salt:
 - Dissolve 4-methoxyphenethylamine (1 equivalent) in a suitable solvent such as ethanol or dichloromethane.
 - Add a base, typically a tertiary amine like triethylamine (1 equivalent), to the solution.
 - To this stirred solution, add carbon disulfide (1.5 equivalents) dropwise at room temperature.
 - Continue stirring for 1-2 hours to ensure the complete formation of the dithiocarbamate salt intermediate.
- Desulfurization to the Isothiocyanate:
 - Cool the reaction mixture to 0°C in an ice bath.

- Add a desulfurylating agent. A common choice is di-tert-butyl dicarbonate (Boc₂O) in the presence of a catalytic amount of 4-dimethylaminopyridine (DMAP).[7]
- Allow the reaction to slowly warm to room temperature and stir for an additional 2-4 hours. The evolution of carbonyl sulfide (COS) gas may be observed.
- Upon completion, the reaction mixture can be worked up by extraction with an organic solvent (e.g., ethyl acetate) and washed with water and brine.
- The crude product is then purified, typically by silica gel column chromatography, to yield the desired **1-(2-isothiocyanatoethyl)-4-methoxybenzene**.

Chemical Reactivity

The isothiocyanate functional group (-N=C=S) is an electrophilic moiety that readily reacts with nucleophiles. This reactivity is central to its utility in chemical biology and drug development for forming covalent bonds with biological macromolecules.



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Caption: General reactivity of isothiocyanates with nucleophiles.

The primary reactions of interest involve:

- Reaction with Amines: Forms substituted thiourea derivatives. This is the basis for its reaction with lysine residues in proteins.
- Reaction with Thiols: Forms dithiocarbamate adducts. This is relevant to its interaction with cysteine residues in proteins.

Spectroscopic and Analytical Characterization

While specific experimental spectra for **1-(2-isothiocyanatoethyl)-4-methoxybenzene** are not readily available in the public domain, its characteristic spectral features can be predicted based on its structural components.

Table 3: Predicted Spectroscopic Data

Technique	Predicted Key Features	Rationale
¹ H NMR	Aromatic protons (AA'BB' system, ~6.8-7.2 ppm), Methoxy protons (singlet, ~3.8 ppm), Ethyl protons (two triplets, ~2.9 and ~3.7 ppm)	Based on the spectra of similar structures like 4-ethylanisole and other phenethyl derivatives.[8]
¹³ C NMR	Isothiocyanate carbon (~130 ppm), Aromatic carbons (4 signals, ~114-159 ppm), Methoxy carbon (~55 ppm), Ethyl carbons (~35 and ~45 ppm)	Inferred from data on related methoxybenzene and isothiocyanate compounds.
IR Spectroscopy	Strong, broad asymmetric N=C=S stretch (~2050-2150 cm ⁻¹), C-O-C stretches (~1030-1250 cm ⁻¹), Aromatic C-H and C=C bands	The isothiocyanate stretch is a highly characteristic and intense absorption.[9]
Mass Spectrometry	Molecular ion peak (M ⁺) at m/z = 193. Key fragmentation patterns would likely involve the loss of the isothiocyanate group and benzylic cleavage.	Based on the calculated molecular weight and common fragmentation pathways of similar compounds.

Biological Activity and Potential Applications

Specific biological studies on **1-(2-isothiocyanatoethyl)-4-methoxybenzene** are limited. However, its structural motifs—the phenethyl isothiocyanate backbone and the methoxy-

substituted aromatic ring—are present in many well-studied bioactive molecules.

Isothiocyanate Moiety

The isothiocyanate group is a well-known pharmacophore found in numerous natural products, particularly from cruciferous vegetables. Compounds containing this group, such as phenethyl isothiocyanate (PEITC), have demonstrated a wide range of biological activities, including:

- **Anti-cancer Properties:** Isothiocyanates are known to induce apoptosis and inhibit cell proliferation in various cancer cell lines.[\[5\]](#)[\[10\]](#) They can target multiple cellular pathways involved in carcinogenesis.[\[5\]](#)[\[10\]](#)
- **Anti-inflammatory Effects:** Many isothiocyanates exhibit anti-inflammatory properties by modulating key signaling pathways.
- **Antioxidant Activity:** They can induce the expression of phase II detoxification enzymes, thereby protecting cells from oxidative stress.[\[11\]](#)

Methoxybenzene Moiety

The methoxybenzene (anisole) substructure is also prevalent in a vast array of biologically active compounds, contributing to their pharmacokinetic and pharmacodynamic profiles. Methoxy groups can influence a molecule's lipophilicity, metabolic stability, and binding interactions with biological targets.

Potential Applications in Drug Development

Given its structure, **1-(2-isothiocyanatoethyl)-4-methoxybenzene** could be investigated for:

- **Covalent Inhibitors:** The electrophilic isothiocyanate can act as a "warhead" to form covalent bonds with nucleophilic residues (e.g., cysteine, lysine) in target proteins, leading to irreversible inhibition.
- **Chemical Probes:** It could be functionalized to serve as a chemical probe for identifying and studying the function of specific proteins.
- **Lead Compound for Anticancer Drug Discovery:** Its structural similarity to known anti-cancer agents like PEITC makes it a candidate for further investigation and optimization.[\[5\]](#)[\[10\]](#)

Safety and Handling

Detailed, substance-specific safety data for **1-(2-isothiocyanatoethyl)-4-methoxybenzene** is not available. However, based on the known hazards of related isothiocyanates, the following precautions are strongly advised.

Table 4: General Safety and Handling Recommendations

Aspect	Recommendation	Rationale
Personal Protective Equipment (PPE)	Wear chemical-resistant gloves, safety goggles with side shields, and a lab coat.	Isothiocyanates can be corrosive and cause skin and eye irritation or burns.[6][9][12][13]
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood. Avoid inhalation of vapors.	Isothiocyanates are often volatile and can cause respiratory irritation.[6][9][12][13]
Storage	Store in a tightly sealed container in a cool, dry place, away from moisture and strong oxidizing agents.[6][12]	Isothiocyanates can be sensitive to moisture and air.[6]
First Aid	In case of skin or eye contact, flush immediately with copious amounts of water for at least 15 minutes and seek medical attention. If inhaled, move to fresh air. If ingested, do not induce vomiting and seek immediate medical attention. [12][13]	Prompt action is crucial to mitigate the potential corrosive effects.

Hazard Statements for Structurally Similar Isothiocyanates:[2][9]

- Harmful if swallowed, in contact with skin, or if inhaled.

- Causes severe skin burns and eye damage.
- May cause an allergic skin reaction.
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- May cause respiratory irritation.

Conclusion

1-(2-Isothiocyanatoethyl)-4-methoxybenzene is a compound with significant potential in chemical biology and medicinal chemistry due to its reactive isothiocyanate group and its 4-methoxyphenethyl scaffold. While direct experimental data is currently sparse, this guide provides a foundational understanding based on established chemical principles and data from analogous structures. Further experimental investigation into its synthesis, reactivity, and biological properties is warranted to fully explore its potential in drug discovery and development.

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